

A Comparative Analysis of Diarylide Yellow Pigment Grades for Scientific Applications

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Compound of Interest

Compound Name: *Diarylide Yellow*

Cat. No.: *B1668936*

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An objective guide for researchers, scientists, and drug development professionals on the performance and characteristics of various **Diarylide Yellow** pigment grades.

Diarylide Yellow pigments are a significant class of organic compounds widely utilized for their vibrant yellow to reddish-yellow hues and robust performance characteristics.^{[1][2]} These pigments have found extensive use in various industrial and scientific applications, including printing inks, coatings, plastics, and even in specialized laboratory reagents and diagnostics.^{[1][2][3]} Their popularity stems from their excellent stability, high tinting strength, and favorable resistance properties, often serving as alternatives to heavy-metal-based pigments like cadmium sulfide.^{[1][2]} This guide provides a comparative analysis of different **Diarylide Yellow** pigment grades, focusing on their performance attributes to aid in the selection process for specific research and development needs.

Comparative Performance Data

The selection of an appropriate **Diarylide Yellow** pigment grade is contingent on the specific requirements of the application. Key performance indicators include lightfastness, heat stability, chemical resistance, and dispersibility. The following table summarizes the quantitative data for some of the most common **Diarylide Yellow** pigment grades.

Property	Pigment Yellow 12 (PY12)	Pigment Yellow 13 (PY13)	Pigment Yellow 14	Pigment Yellow 83 (PY83)
Colour Index Name	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 14	Pigment Yellow 83
Chemical Formula	C32H26Cl2N6O 4	C36H34Cl2N6O 4	C34H30Cl2N6O 4	C36H32Cl4N6O 8
Shade	Greenish Yellow	Medium Yellow	Reddish Yellow	Reddish Yellow
Lightfastness (BWS - Masstone)	5	6	5	6-7[4]
Lightfastness (BWS - Tint)	4	4-5[5]	4	6[4]
Heat Stability (°C)	180-200	199[5]	200	199[4]
Solvent Resistance (1-5 scale)				
Ethanol	3	5[5]	4	4[4]
Xylene	3	3-4[5]	3	3-4[4]
MEK	3	4-5[5]	3	3[4]
Acid Resistance (1-5 scale)	4	5[5]	4	5[4]
Alkali Resistance (1-5 scale)	5	5[5]	5	5[4]
Oil Absorption (g/100g)	45-55	49[5]	40-50	65-75[4]
Primary Applications	Printing Inks	Inks, Plastics[6]	Inks, Coatings	Paints, Plastics, Inks[2]

Note: Lightfastness is rated on the Blue Wool Scale (BWS), from 1 (very poor) to 8 (excellent). Resistance properties are rated on a scale of 1 (poor) to 5 (excellent).

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure reproducibility and comparability. Below are outlines of the key experimental protocols used for evaluating pigment performance.

1. Lightfastness Testing: This test determines the resistance of the pigment to fading upon exposure to light.

- Protocol: Based on ASTM D4303 and the Blue Wool Scale (BWS).[7]
- Methodology: Pigment samples, typically as a masstone (full strength) and a tint (mixed with a white base), are prepared on a suitable substrate. These samples are then exposed to a controlled light source, such as a xenon arc lamp, which simulates natural sunlight.[8] A set of standardized blue wool textile fading cards are exposed alongside the samples. The lightfastness rating is determined by comparing the degree of fading of the pigment to that of the blue wool standards.[9]

2. Heat Stability Testing: This test evaluates the pigment's ability to withstand high temperatures without degradation or color change, which is crucial for applications like plastic coloring.

- Protocol: Based on ISO 787-21.
- Methodology: The pigment is dispersed into a polymer (e.g., HDPE) and then subjected to a series of increasing temperatures in an injection molding machine or an oven. The color change at each temperature interval is measured using a spectrophotometer and compared to a sample that was not heated. The maximum temperature at which no significant color change occurs is reported as the heat stability.

3. Solvent and Chemical Resistance Testing: This test assesses the pigment's stability when in contact with various solvents and chemicals.

- Protocol: Based on ISO 787-5.

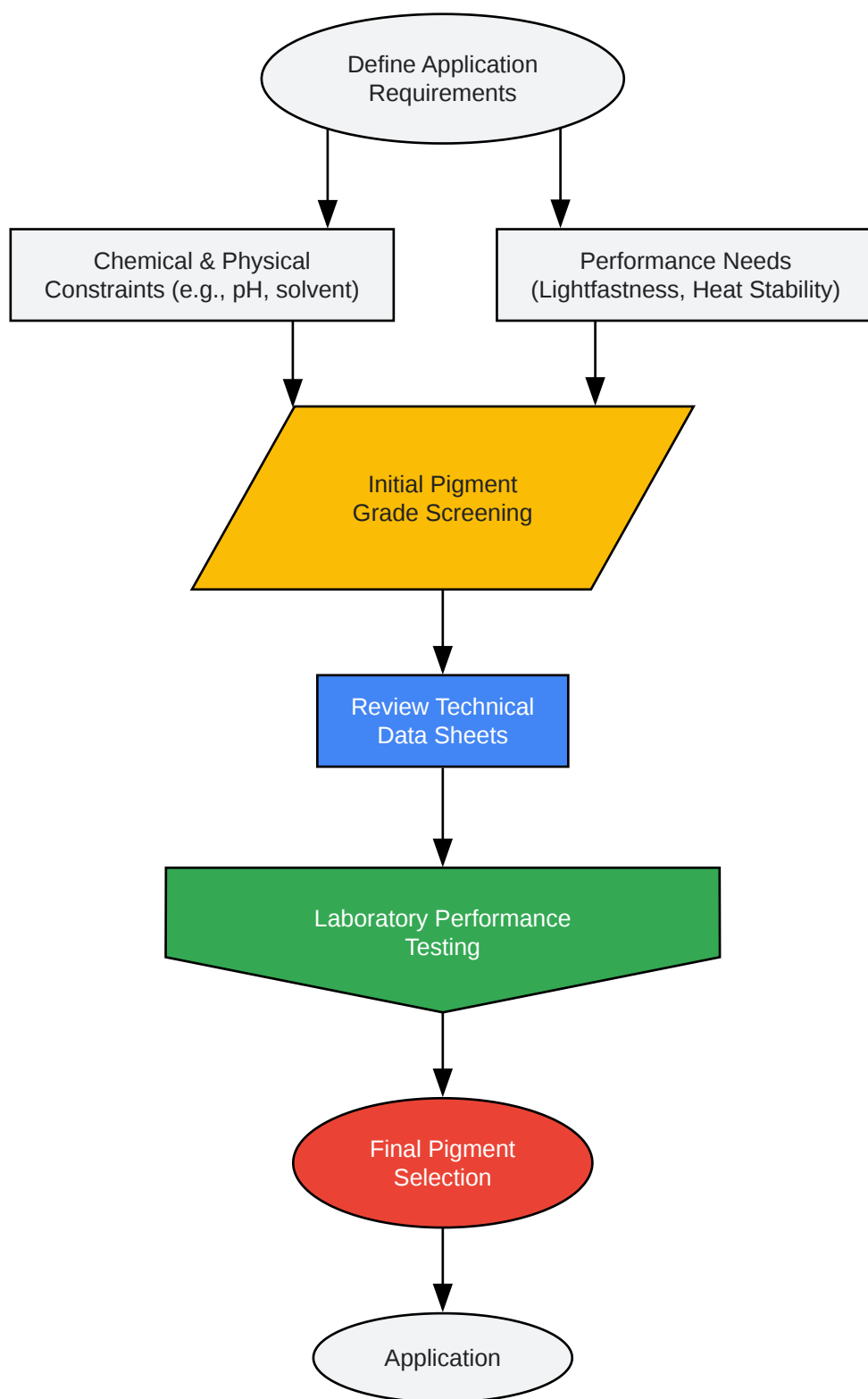
- Methodology: A coated panel or a pressed pigment plaque is immersed in the test solvent or chemical (e.g., ethanol, xylene, acids, alkalis) for a specified period. After removal and drying, the sample is visually inspected for any signs of bleeding, discoloration, or degradation. The resistance is rated on a 1 to 5 scale, where 5 indicates no change.

4. Oil Absorption: This value indicates the amount of oil required to wet a specific amount of pigment to form a coherent paste. It is an important parameter for ink and paint formulations.

- Protocol: Based on ASTM D281.
- Methodology: Linseed oil is gradually added to a known weight of the dry pigment powder and rubbed with a spatula on a flat surface. The endpoint is reached when a stiff, putty-like paste is formed that does not break or separate. The volume of oil used is then calculated as grams of oil per 100 grams of pigment.

Workflow for Pigment Selection

The selection of a suitable **Diarylide Yellow** pigment grade for a specific scientific application requires a systematic approach. The following diagram illustrates a logical workflow for this process.



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Workflow for selecting a **Diarylide Yellow** pigment grade.

Conclusion

Diarylide Yellow pigments offer a versatile palette of yellow shades with a range of performance characteristics. While grades like PY12 are workhorses for standard printing applications, more robust grades like PY83 provide enhanced lightfastness and resistance, making them suitable for more demanding applications in paints and plastics.[2] For scientific applications where long-term stability and resistance to specific chemical environments are critical, a thorough evaluation of the technical data and, ideally, in-house performance testing is recommended. This guide serves as a foundational resource to streamline the selection process, ensuring the chosen pigment meets the rigorous demands of scientific research and development.

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